

Technical Guide to C.I. Reactive Blue 181: Properties and Experimental Applications

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Compound of Interest

Compound Name: *Reactive blue 181*

CAS No.: *126601-88-5*

Cat. No.: *B1178194*

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Abstract

C.I. **Reactive Blue 181** is an anthraquinone-based reactive dye utilized in various industrial and research applications. This technical guide provides a comprehensive overview of its known characteristics and details experimental protocols involving its use, particularly in decolorization studies. While the precise molecular formula and weight are not consistently reported in public databases, this guide consolidates available data and presents methodologies for its experimental application and analysis.

Core Properties of C.I. Reactive Blue 181

Reactive Blue 181 is classified as an anthraquinone dye, a class of dyes known for their structural relationship to anthraquinone.^[1] These dyes are valued for their vibrant colors and good lightfastness.^[1] Reactive dyes, in general, form covalent bonds with the substrate, leading to high wash fastness.

Due to the proprietary nature of dye synthesis and limited disclosure in public chemical databases, the exact molecular formula and molecular weight for C.I. **Reactive Blue 181** (CAS Number: 126601-88-5) are not definitively available. Several chemical suppliers list the molecular weight as "0," indicating that the information is not provided or the structure is variable.^[2]^[3]

Table 1: General Properties of C.I. **Reactive Blue 181**

Property	Value	Source
CAS Number	126601-88-5	^[4] ^[5]
Chemical Class	Anthraquinone Dye	^[4] ^[6]
Synonyms	C.I. Reactive Blue 181	^[5]
Molecular Formula	Not consistently reported	-
Molecular Weight	Not consistently reported	-

Synthesis of Anthraquinone Reactive Dyes: A General Overview

The synthesis of anthraquinone dyes typically involves the sulfonation or nitration of anthraquinone as a starting point.^[1] A crucial intermediate for many acid anthraquinone dyes is bromamic acid (1-amino-4-bromoanthraquinone-2-sulfonic acid).^[1] This intermediate can be condensed with other molecules to produce a variety of dyes. For instance, the synthesis of the related C.I. Reactive Blue 19 involves the condensation of bromamic acid with 3-(2-hydroxyethylsulfonyl)-aniline, followed by esterification with sulfuric acid.^[1]

A general synthetic approach for anthraquinone reactive dyes can be visualized as a multi-step process.



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Caption: General synthesis pathway for anthraquinone reactive dyes.

Experimental Protocols: Decolorization of Reactive Blue 181

Reactive Blue 181 is frequently used as a model compound in wastewater treatment studies. Several advanced oxidation processes (AOPs) have been investigated for its degradation.

UV/H₂O₂ Decolorization

This method utilizes the generation of highly reactive hydroxyl radicals from the photolysis of hydrogen peroxide to decolorize the dye.^[4]

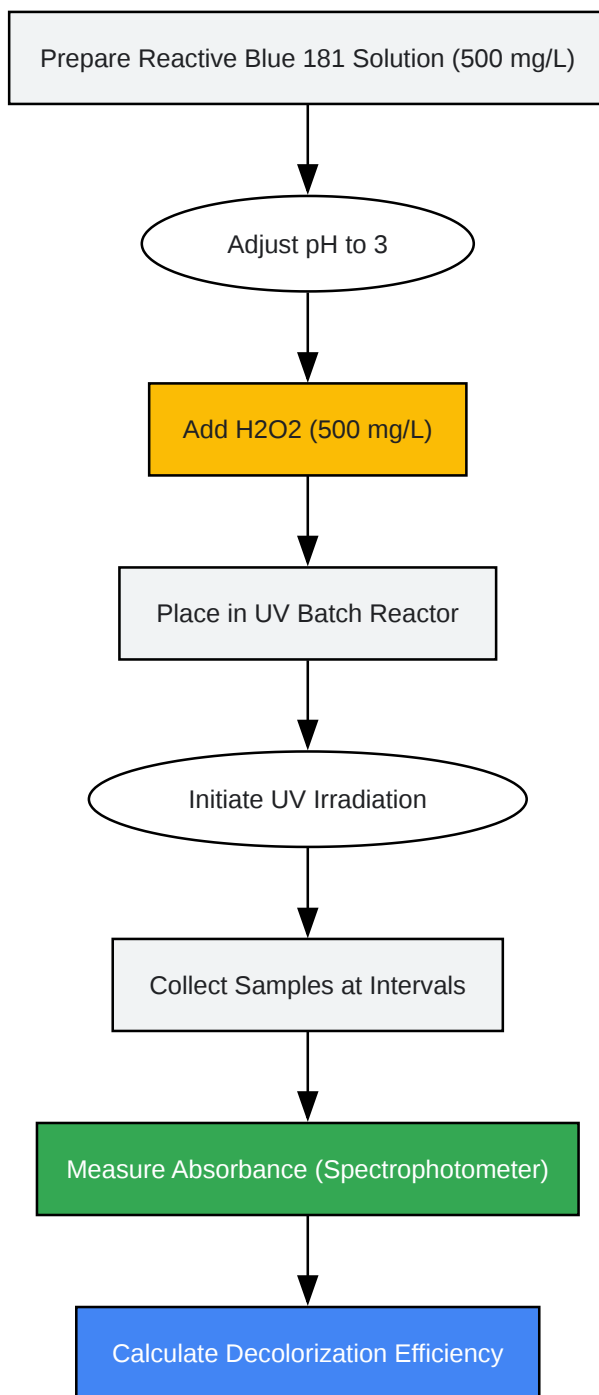
Experimental Setup:

A batch reactor equipped with a UV lamp is used. The pH of the dye solution is adjusted, and a specific concentration of hydrogen peroxide is added. Samples are collected at various time intervals to measure the decolorization.^[4]

Table 2: Optimized Conditions for UV/H₂O₂ Decolorization of **Reactive Blue 181**

Parameter	Optimal Value	Source
Initial RB181 Concentration	500 mg/L	[4] [7]
H ₂ O ₂ Concentration	500 mg/L	[4] [7]
pH	3	[4] [7]
Reaction Time	20 minutes	[4] [7]

Workflow for UV/H₂O₂ Decolorization Experiment:

Experimental Workflow for UV/H₂O₂ Decolorization of RB181[Click to download full resolution via product page](#)Caption: Workflow for UV/H₂O₂ decolorization of **Reactive Blue 181**.

The decolorization kinetics of **Reactive Blue 181** in this process have been reported to follow pseudo-first-order kinetics.[4]

Heterogeneous Fenton-like Degradation

This method employs a solid catalyst, such as modified fly ash, in combination with hydrogen peroxide to generate hydroxyl radicals for dye degradation.[8]

Catalyst Preparation:

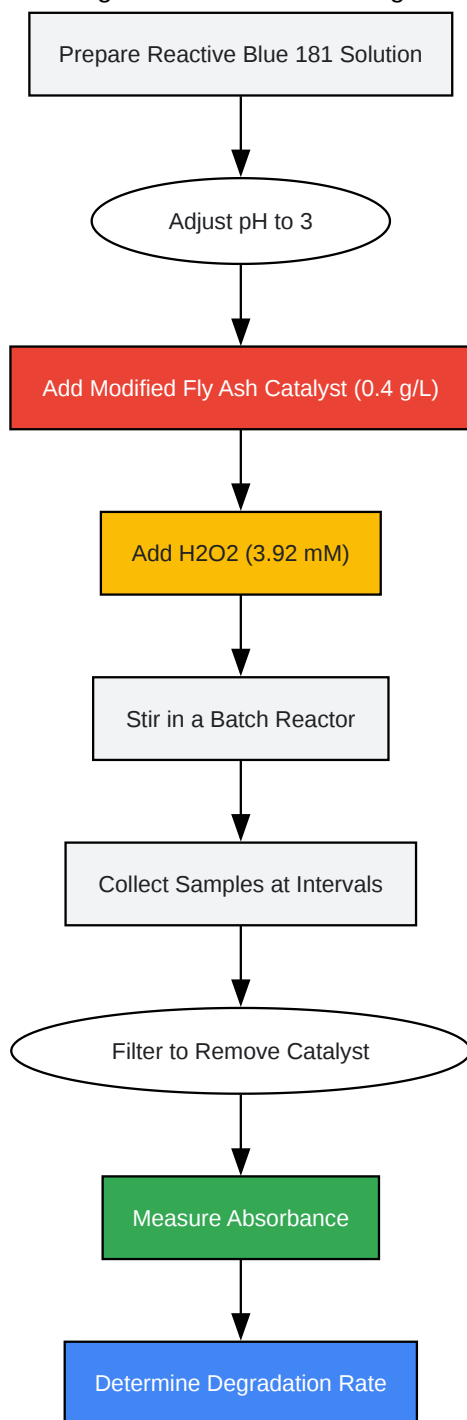
The catalyst is prepared by impregnating fly ash with an iron salt solution (e.g., iron(III) nitrate) followed by drying and calcination.[8]

Table 3: Optimized Conditions for Heterogeneous Fenton-like Degradation of **Reactive Blue 181**

Parameter	Optimal Value	Source
Catalyst Dose	0.4 g/L	[8]
pH	3	[8]
Hydrogen Peroxide Concentration	3.92 mM	[8]
Treatment Time	90 minutes	[8]

Workflow for Heterogeneous Fenton-like Degradation:

Workflow for Heterogeneous Fenton-like Degradation of RB181



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Caption: Workflow for heterogeneous Fenton-like degradation of RB181.

The degradation of **Reactive Blue 181** using this technique has been shown to fit a pseudo-first-order reaction model.[8]

Application in Textile Dyeing

Reactive dyes like **Reactive Blue 181** are used for dyeing cellulosic fibers such as cotton. The dyeing process typically involves the application of the dye in the presence of an alkali, which facilitates the covalent bonding between the dye and the fiber.

A common method is the pad-batch dyeing process, where the fabric is impregnated with the dye liquor and then stored for a period to allow for the reaction to occur.[9]

General Pad-Batch Dyeing Process:



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Caption: General workflow for pad-batch dyeing with reactive dyes.

Conclusion

C.I. **Reactive Blue 181** is a valuable dye for both industrial applications and scientific research, particularly in the field of environmental remediation. While its precise chemical structure remains elusive in public domains, its classification as an anthraquinone dye provides a basis for understanding its general chemical properties. The detailed experimental protocols for its decolorization offer a solid foundation for researchers investigating advanced oxidation processes for wastewater treatment. Further research into the synthesis and characterization of this and similar dyes would be beneficial for the development of more efficient and environmentally friendly dyeing and degradation processes.

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